

# The Natural Occurrence of Mycaminose: A Technical Guide

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## Compound of Interest

Compound Name: Mycaminose

Cat. No.: B1220238

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## Introduction

**Mycaminose**, a deoxyamino sugar, is a naturally occurring monosaccharide that has garnered interest within the scientific community due to its presence in bioactive compounds. This technical guide provides a comprehensive overview of the known natural sources of **mycaminose**, its biosynthesis, and relevant experimental data. The information is presented to support research and development efforts in fields such as natural product chemistry, microbiology, and pharmacology.

## Natural Sources of Mycaminose

**Mycaminose** has been identified in two primary natural sources: the bacterium *Streptomyces fradiae* and the plant *Syzygium cumini*.

### Streptomyces fradiae: A Microbial Source

*Streptomyces fradiae* is a bacterium known for its production of the macrolide antibiotic tylosin. **Mycaminose** is an essential structural component of tylosin, being the first sugar moiety attached to the tylactone core during its biosynthesis. The presence of **mycaminose** is crucial for the biological activity of tylosin.

### Syzygium cumini: A Botanical Source

*Syzygium cumini*, commonly known as jamun, black plum, or java plum, is a medicinal plant whose seeds and leaves have been reported to contain **mycaminose**. In traditional medicine, various parts of *S. cumini* are used for their therapeutic properties, including the management of diabetes. It has been suggested that **mycaminose** may contribute to the anti-diabetic effects of extracts from this plant.

## Quantitative Data

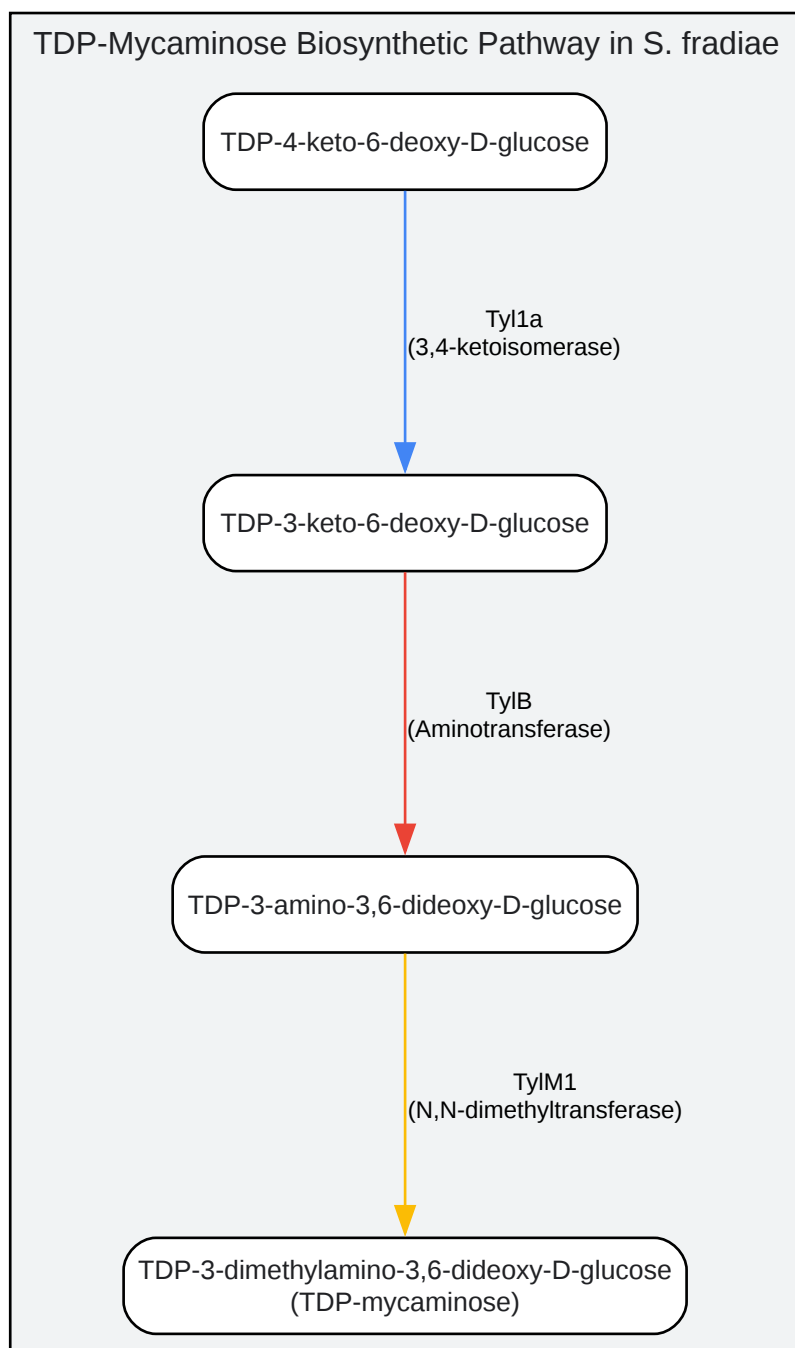
The following table summarizes the available quantitative data regarding **mycaminose** from its natural sources. It is important to note that data on the precise concentration of free **mycaminose** in these sources is limited. The provided data primarily reflects the administration of extracts or compounds in research settings.

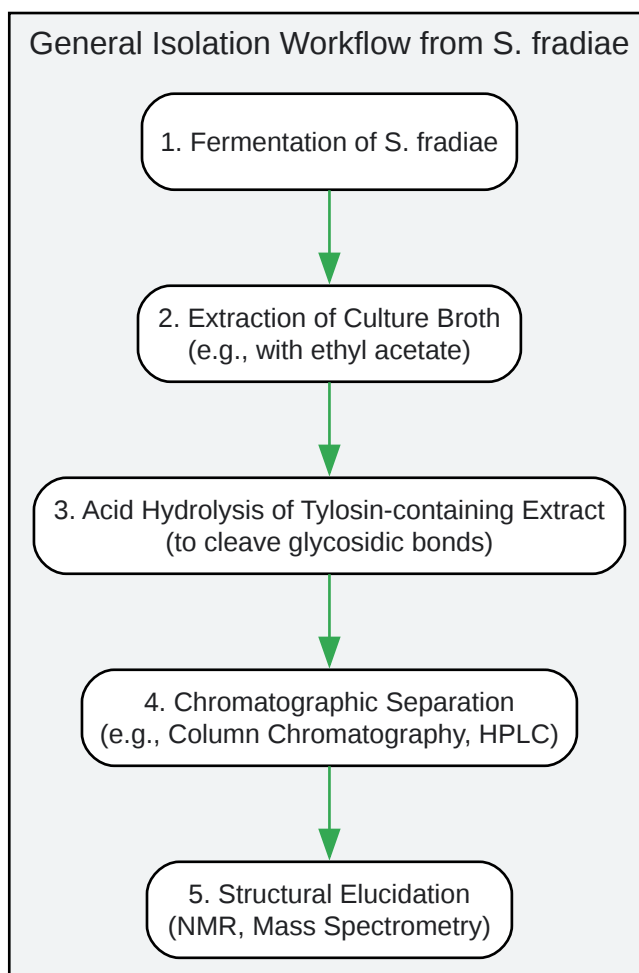
Source Organism	Part/Condition	Compound Administered	Dosage	Observed Effect	Reference
Syzygium cumini	Seed	Mycaminose	50 mg/kg	Significant reduction in blood glucose in diabetic rats	
Syzygium cumini	Seed	Methanolic Extract	300 mg/kg	76.82% hypoglycemic effect in diabetic rats	
Syzygium cumini	Seed	Ethanolic Extract	500 mg/kg	69% hypoglycemic effect in diabetic rats	
Syzygium cumini	Leaf	Ethanolic Extract	150 mg/kg BW	Reduced malondialdehyde levels and increased catalase activity in rats	

## Biosynthesis of Mycaminose in Streptomyces fradiae

The biosynthetic pathway of TDP-**mycaminose** in *Streptomyces fradiae* has been elucidated and involves a series of enzymatic reactions. The key genes involved in this pathway are part of the tylosin biosynthetic gene cluster and include *tylM1*, *tylM2*, *tylM3*, *tylB*, and *tyl1a*.

The pathway begins with TDP-D-glucose, a common precursor for deoxysugars. The following diagram illustrates the key steps in the conversion of TDP-4-keto-6-deoxy-D-glucose to TDP-**mycaminose**.





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